

# phenolphthalol safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenolphthalol

Cat. No.: B1213416

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## Phenolphthalol: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **phenolphthalol** (CAS No. 81-92-5). The information is intended for professionals in research, scientific, and drug development fields to ensure the safe handling and use of this compound. While **phenolphthalol** is structurally related to phenolphthalein, it is crucial to consult the specific Safety Data Sheet (SDS) for **phenolphthalol** for accurate hazard information and not to extrapolate from data for phenolphthalein.

## Chemical and Physical Properties

**Phenolphthalol**, also known as 2-[Bis(4-hydroxyphenyl)methyl]benzyl Alcohol, is a solid substance with the chemical formula  $C_{20}H_{18}O_3$  and a molecular weight of 306.36 g/mol .<sup>[1]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	81-92-5	[1]
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>3</sub>	[1]
Molecular Weight	306.36 g/mol	[1]
Synonyms	Phenolphthalol	[1]
Melting Point	204°C (399°F)	[1]
Boiling Point	No data available	[1]
Vapor Pressure	No data available	[1]
Solubility	No data available	

## Hazard Identification and Classification

According to the available Safety Data Sheet, **phenolphthalol** is not classified as a hazardous substance under OSHA HazCom (CFR 1910.1200) and WHMIS 2015.[1] However, a lack of classification does not imply a complete absence of risk. It is essential to handle the substance with care, following standard laboratory safety protocols.

GHS Hazard Classification:

Hazard Class	Classification
OSHA HazCom; WHMIS 2015	Not classifiable[1]

Signal Word: None[1]

Hazard Statements: None[1]

Pictograms or Symbols: None[1]

Precautionary Statements: None[1]

## Toxicological Information

There is limited toxicological data available for **phenolphthalol**. The Safety Data Sheet indicates that data for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity are not available.<sup>[1]</sup>

Toxicological Endpoint	Data
Acute Toxicity	No data available <sup>[1]</sup>
Skin Corrosion/Irritation	No data available <sup>[1]</sup>
Serious Eye Damage/Irritation	No data available <sup>[1]</sup>
Respiratory or Skin Sensitization	No data available <sup>[1]</sup>
Germ Cell Mutagenicity	No data available <sup>[1]</sup>
Carcinogenicity	No data available <sup>[1]</sup>
Reproductive Toxicity	No data available <sup>[1]</sup>
Target Organ(s)	No data available <sup>[1]</sup>

Given the lack of specific toxicity data, it is prudent to handle **phenolphthalol** as a potentially hazardous substance and to minimize exposure.

## Handling and Storage Precautions

Proper handling and storage are critical to ensure safety when working with **phenolphthalol**.

### Handling

- Ventilation: Handle in a well-ventilated area.<sup>[1][2]</sup> Use a local exhaust system if dust or aerosols are generated.<sup>[1][2]</sup>
- Personal Protective Equipment (PPE): Wear appropriate protective equipment, including a dust respirator, protective gloves, and safety glasses.<sup>[1][2]</sup> A face shield may be necessary depending on the situation.<sup>[1][2]</sup>

- Hygiene: Wash hands and face thoroughly after handling.[\[1\]](#)[\[2\]](#) Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Dust Prevention: Prevent the dispersion of dust.[\[1\]](#)[\[2\]](#)

## Storage

- Conditions: Store in a cool, dark place in a tightly closed container.[\[1\]](#)[\[2\]](#)
- Incompatible Materials: Store away from incompatible materials such as oxidizing agents.[\[1\]](#)[\[2\]](#)
- Packaging: Comply with legal requirements for packaging.[\[1\]](#)[\[2\]](#)

## Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Personal Precautions: Use personal protective equipment.[\[1\]](#)[\[2\]](#) Keep unnecessary personnel away from the spill area.[\[1\]](#)[\[2\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[1\]](#)[\[2\]](#)
- Containment and Cleanup: Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[1\]](#)

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.[2]
Skin Contact	Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or a rash occurs, get medical advice/attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Rinse mouth. Get medical advice/attention if you feel unwell.[2]

## Fire-Fighting Measures

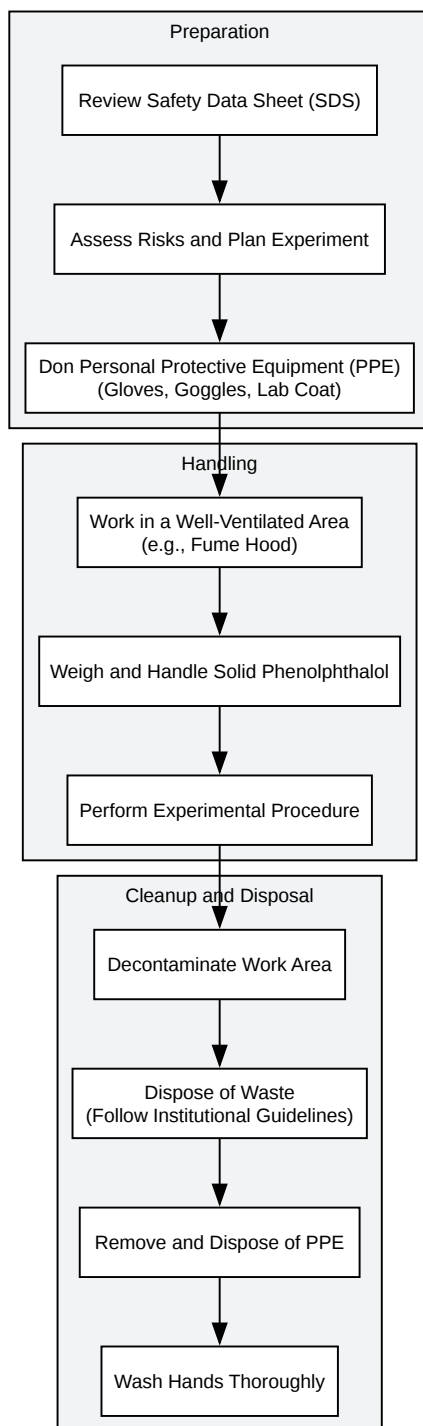
- Suitable Extinguishing Media: Dry chemical, foam, water spray, carbon dioxide.[2]
- Fire-Fighting Precautions: Fire-extinguishing work should be done from the windward side. Uninvolved persons should evacuate to a safe place.[2]
- Protective Equipment: When extinguishing a fire, be sure to wear personal protective equipment.[2]

## Experimental Protocols and Workflows

While specific experimental protocols for safety testing of **phenolphthalol** are not publicly available, general laboratory safety workflows should be strictly followed.

## General Laboratory Handling Workflow for Phenolphthalol

## General Laboratory Handling Workflow for Phenolphthalol

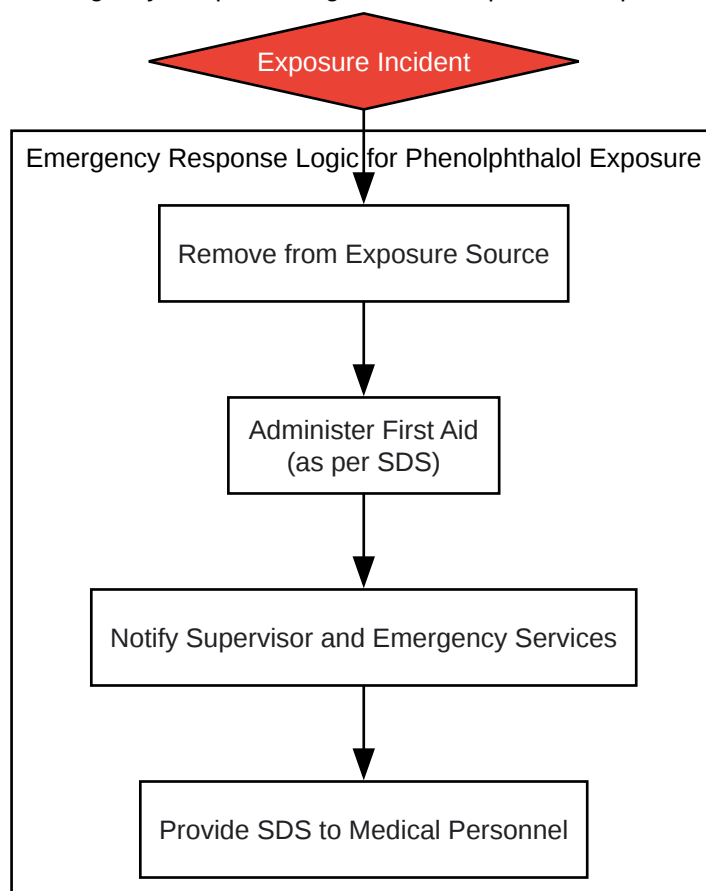


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Caption: A generalized workflow for the safe laboratory handling of **phenolphthalol**.

## Emergency Response Logic

Emergency Response Logic for Phenolphthalol Exposure



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Caption: Logical flow of actions in the event of an emergency exposure to **phenolphthalol**.

## Conclusion

The available safety data for **phenolphthalol** is limited, particularly concerning its toxicological properties. Therefore, a cautious approach is warranted. Researchers, scientists, and drug development professionals must adhere to stringent laboratory safety protocols, including the use of appropriate personal protective equipment and handling within a controlled environment. The information and guidelines presented in this technical guide are intended to supplement,

not replace, institutional safety procedures and professional judgment. Always consult the most recent Safety Data Sheet before working with **phenolphthalol**.

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## References

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Address: 3281 E Guasti Rd

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